

Sulfalene-13C6 basic pharmacological properties

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Compound Focus: Sulfalene-13C6

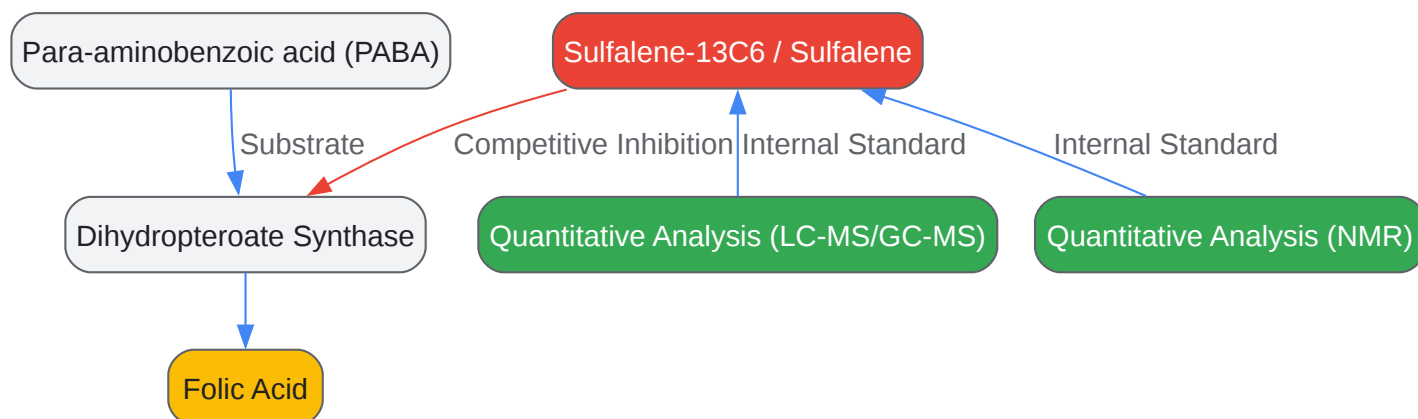
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Parent Drug Pharmacology

Sulfalene-13C6 is isotopically identical to Sulfalene and shares all its biological and pharmacological characteristics. The data below pertains to the unlabeled parent drug, Sulfalene.

- **Indications:** Historically used for chronic bronchitis, urinary tract infections, and malaria (often in combination with other agents like pyrimethamine) [1] [2].
- **Pharmacodynamics:** A sulfonamide antibiotic that is bacteriostatic. It has a wide spectrum of activity against most gram-positive and many gram-negative organisms [1] [2].
- **Mechanism of Action:** Sulfalene competitively inhibits the bacterial enzyme **dihydropteroate synthase**. This prevents the incorporation of para-aminobenzoic acid (PABA) into folic acid, which is essential for bacterial growth [1] [2]. The following diagram illustrates this mechanism and the compound's role in research:



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Experimental Protocols

The following section details practical information for using **Sulfalene-13C6** in a laboratory setting.

Stock Solution Preparation

- **Solvent:** **Dimethyl Sulfoxide (DMSO)** is recommended [3] [1].
- **Concentration:** Prepare a **100 mg/mL** stock solution in DMSO. This requires warming and sonication for complete dissolution [3].
- **Storage:** Aliquot the stock solution and store at **-20°C or -80°C**. Avoid repeated freeze-thaw cycles [3].

Formulations for In Vivo Studies

For animal studies, the unlabeled Sulfalene can be formulated as below. The same principles apply to the labeled compound for use as a tracer.

Formulation Type	Composition (Example)
Injection (IP/IV/IM/SC)	DMSO : Tween 80 : Saline = 10 : 5 : 85 [1]
Oral Administration	Suspend in 0.5% Carboxymethylcellulose Sodium (CMC-Na) [1]

Key Takeaways for Researchers

- **Primary Use:** **Sulfalene-13C6** is a **critical tool for bioanalytical method development**, enabling highly accurate quantification of Sulfalene in complex biological samples via LC-MS, GC-MS, or NMR.
- **Stable Properties:** Its chemical and biological properties are identical to the unlabeled drug, making it a perfect internal standard.
- **Handling Notes:** The compound is stable when stored correctly at 4°C. Its high solubility in DMSO facilitates easy preparation of concentrated stock solutions.

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References

1. | plasma-bound sulfonamide | CAS# 152-47-6 | InvivoChem Sulfalene [[invivochem.com](https://www.invivochem.com)]
2. Sulfametopyrazine: Uses, Interactions, Mechanism of Action [go.drugbank.com]
3. Sulfalene-13C6 (Sulfametopyrazine-13C6) | Stable Isotope [[medchemexpress.com](https://www.medchemexpress.com)]

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